

# L-740093: A Technical Guide to its Central Nervous System Penetration and Activity

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## Compound of Interest

Compound Name: L-740093

Cat. No.: B1674069

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## Introduction

**L-740093** is a potent and highly selective non-peptide antagonist of the cholecystokinin-B (CCK-B/CCK2) receptor.<sup>[1][2][3][4]</sup> Identified as N-[(3R)-5-(3-azabicyclo[3.2.2]nonan-3-yl)-2,3-dihydro-1-methyl-2-oxo-1H-1,4-benzodiazepin-3-yl]-N'-(3-methylphenyl)urea, this compound has been a valuable pharmacological tool for investigating the role of the CCK-B receptor in the central nervous system (CNS).<sup>[1][2][4]</sup> Its significance in neuroscience research is underscored by its excellent penetration of the blood-brain barrier, allowing for the study of central CCK-B receptor-mediated effects following systemic administration.<sup>[1][2][3][4][5]</sup> This document provides an in-depth technical overview of **L-740093**'s CNS penetration, its interaction with the CCK-B receptor, and the experimental methodologies used to characterize these properties.

## Quantitative Data Summary

The following tables summarize the key quantitative data available for **L-740093**, highlighting its potency and CNS activity.

Table 1: In Vitro Receptor Binding Affinity

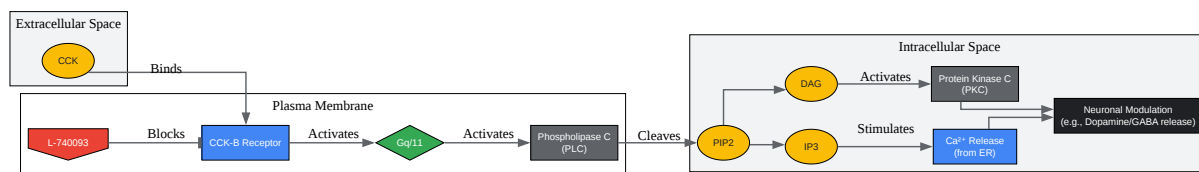
Receptor	Preparation	IC50 (nM)	Selectivity (CCK-B/CCK-A)	Reference
CCK-B	Guinea Pig Cerebral Cortex	0.1	16,000	[1][2][4]
Gastrin	Guinea Pig	0.04	-	[1][2]
CCK-A	-	-	-	

Table 2: In Vivo Central Nervous System Activity

Assay	Species	Route of Administration	ED50 (mg/kg)	Endpoint	Reference
Ex Vivo Binding	Mouse	Intravenous	0.2	Inhibition of central CCK binding sites	[1][2][4]

## Signaling Pathways

The CCK-B receptor, the central target of **L-740093**, is a G protein-coupled receptor (GPCR) predominantly found in the central nervous system. Its activation by the endogenous ligand cholecystokinin (CCK) initiates a cascade of intracellular events that modulate neuronal activity. **L-740093** acts by blocking this signaling cascade.



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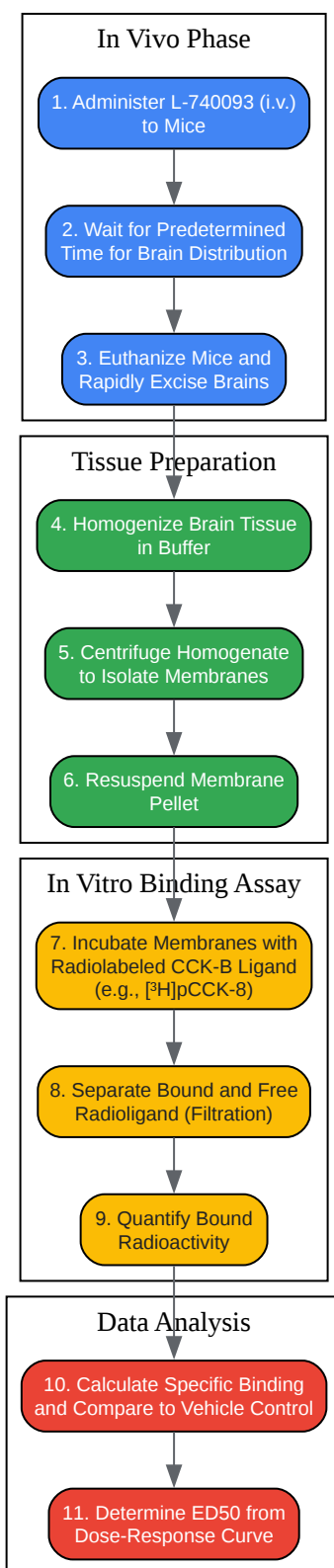
**Caption:** CCK-B Receptor Signaling Pathway and **L-740093** Antagonism.

## Experimental Protocols

The confirmation of **L-740093**'s central nervous system penetration and activity relies on specific experimental methodologies. Below are detailed, representative protocols for the key experiments cited.

### Ex Vivo CCK-B Receptor Occupancy Assay

This assay is designed to determine the in vivo potency of a compound in occupying its central target receptors after systemic administration.



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